

An In-depth Technical Guide to 4-(Allyloxy)benzoic Acid

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Compound of Interest

Compound Name: 4-(Allyloxy)benzoic acid

Cat. No.: B188931

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Allyloxy)benzoic acid**, a versatile organic compound with applications in materials science and potential as a building block in medicinal chemistry. This document details its chemical and physical properties, provides a detailed synthesis protocol, and outlines its known applications and safety information.

Core Properties and Identification

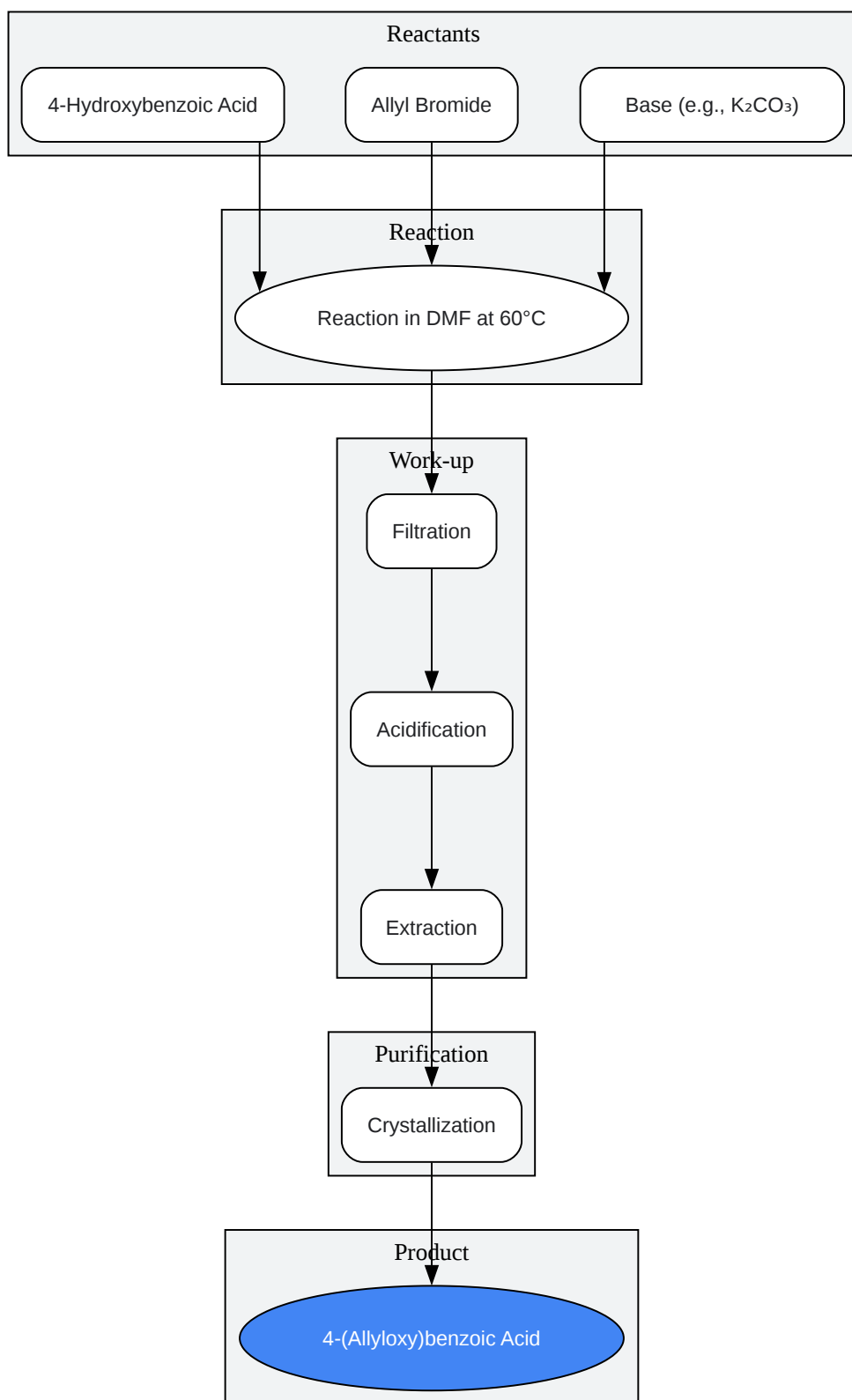
4-(Allyloxy)benzoic acid, also known as 4-(2-propen-1-yloxy)benzoic acid, is an aromatic carboxylic acid characterized by an allyl ether substituent.

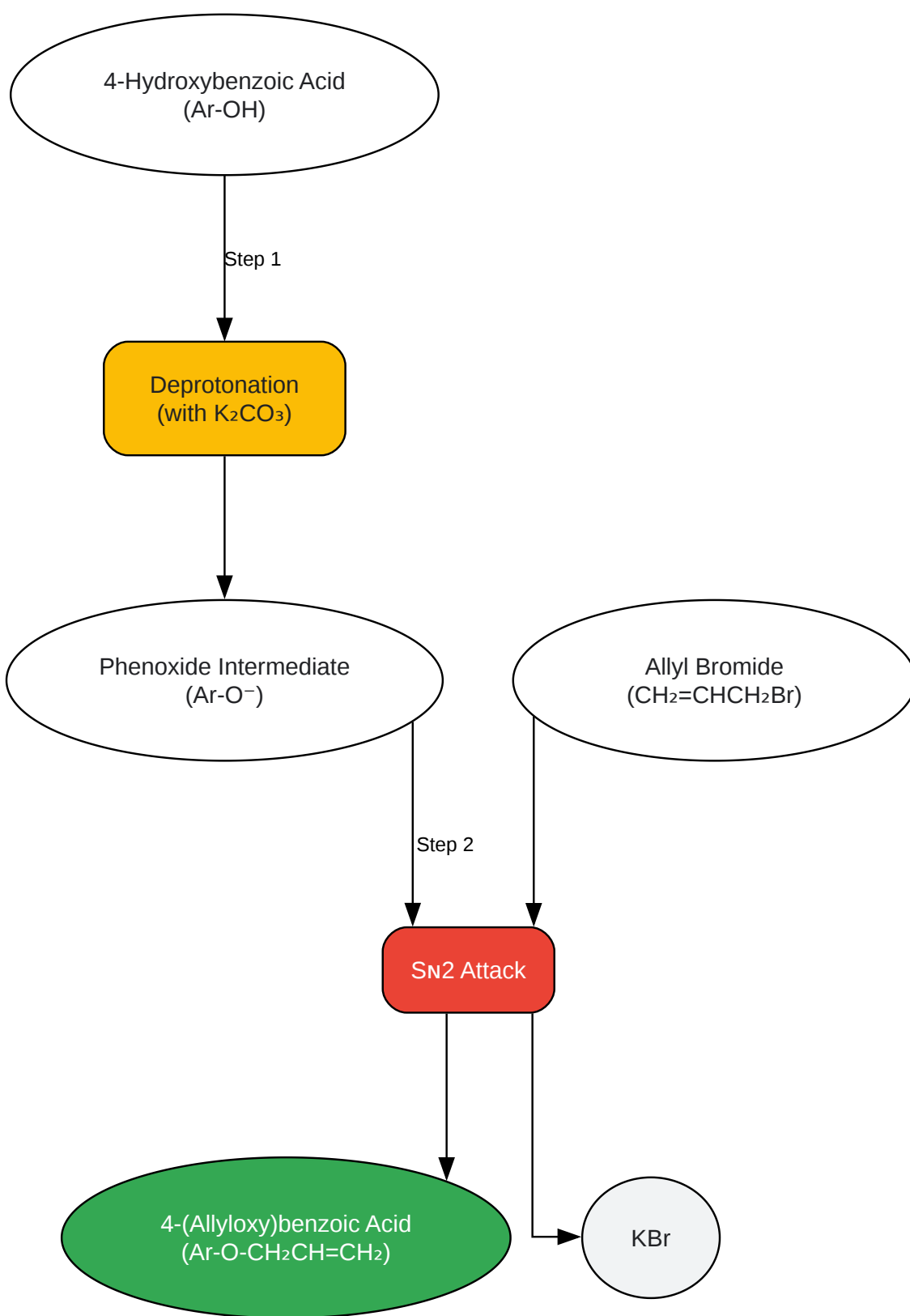
Property	Value	Reference
CAS Number	27914-60-9	[1][2]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1]
Molecular Weight	178.18 g/mol	[1]
Melting Point	163-166 °C	
Boiling Point	Data not available	
Appearance	White to off-white crystalline powder	
Solubility	Data not available for specific solvents. Generally, benzoic acid and its derivatives are slightly soluble in water and more soluble in organic solvents like ethanol, methanol, and dichloromethane.[3]	

Synthesis of 4-(Allyloxy)benzoic Acid

The synthesis of **4-(Allyloxy)benzoic acid** is typically achieved through a Williamson ether synthesis. This reaction involves the deprotonation of a phenol followed by the nucleophilic substitution of an alkyl halide. In this case, 4-hydroxybenzoic acid is reacted with allyl bromide in the presence of a base.[4][5]

Synthesis Workflow





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References

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